

Application Note: 1-[(2-Bromophenoxy)acetyl]piperidine in Medicinal Chemistry

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Compound of Interest

Compound Name: 1-[(2-bromophenoxy)acetyl]piperidine

Cat. No.: B5659959

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Executive Summary

This guide details the synthetic utility, physicochemical profiling, and medicinal chemistry applications of **1-[(2-bromophenoxy)acetyl]piperidine** (CAS 864424-01-1). As a representative of the phenoxyacetyl-piperidine class, this scaffold combines the privileged piperidine pharmacophore with an ortho-brominated aryl moiety.

While often encountered as a catalog building block, its true value lies in its role as a versatile intermediate for Fragment-Based Drug Discovery (FBDD). The ortho-bromide serves as a latent handle for palladium-catalyzed diversification, allowing rapid access to biaryl libraries, while the piperidine amide acts as a stable, solubility-enhancing vector. This note provides optimized protocols for its synthesis and downstream functionalization, specifically addressing the steric challenges of ortho-substitution.

Chemical Profile & Pharmacophore Analysis

Structural Dissection

The molecule consists of three distinct functional domains:

- **The Piperidine Headgroup:** A privileged aliphatic heterocycle found in numerous CNS-active drugs (e.g., Donepezil, Methylphenidate) and analgesics. It modulates basicity and lipophilicity.
- **The Acetyl Linker:** A flexible 2-carbon spacer containing a hydrogen-bond accepting carbonyl. It separates the lipophilic aryl ring from the polar amine.
- **The 2-Bromophenoxy Tail:** An electron-rich aryl ether with a sterically demanding ortho-bromide. This is the primary site for chemical expansion.

Physicochemical Properties (Calculated)

- Molecular Formula: $C_{13}H_{16}BrNO_2$
- Molecular Weight: 298.18 g/mol
- cLogP: $\sim 2.5 - 2.8$ (Ideal for CNS penetration and oral bioavailability)
- TPSA: $\sim 29.5 \text{ \AA}^2$ (High membrane permeability)
- H-Bond Acceptors: 2 (Amide O, Ether O)
- H-Bond Donors: 0

Synthesis Protocol: Core Assembly

Rationale

The most robust route involves the amide coupling of 2-bromophenoxyacetic acid with piperidine. While acid chlorides (via $SOCl_2$) are common, they can lead to impurities with electron-rich phenols. We recommend a HATU-mediated coupling for mildness and high yield, or a Mixed Anhydride method for scalability.

Protocol A: HATU-Mediated Coupling (Lab Scale)

Target Scale: 1.0 mmol

Materials:

- 2-Bromophenoxyacetic acid (1.0 equiv)
- Piperidine (1.1 equiv)^[1]
- HATU (1.1 equiv)
- DIPEA (Diisopropylethylamine) (2.0 equiv)
- DMF (Anhydrous, 5 mL/mmol)

Step-by-Step Procedure:

- Activation: Dissolve 2-bromophenoxyacetic acid (231 mg, 1.0 mmol) in anhydrous DMF (5 mL) under N₂ atmosphere.
- Base Addition: Add DIPEA (348 µL, 2.0 mmol) and stir for 5 minutes at Room Temperature (RT).
- Coupling Agent: Add HATU (418 mg, 1.1 mmol). The solution may turn slightly yellow. Stir for 10 minutes to form the activated ester.
- Amine Addition: Dropwise add piperidine (108 µL, 1.1 mmol).
- Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS (Target Mass: [M+H]⁺ = 298/300).
- Workup: Dilute with EtOAc (30 mL). Wash sequentially with sat. NaHCO₃ (2x), 1M HCl (1x), and Brine (1x).
- Purification: Dry over Na₂SO₄, concentrate, and purify via flash chromatography (Hexanes:EtOAc gradient).

Yield Expectation: 85–95% Key Insight: The ortho-bromo substituent provides steric protection to the ether oxygen, reducing side reactions, but does not significantly hinder the distal carboxylic acid activation.

Application: Downstream Functionalization (Library Generation)

The Challenge of Ortho-Substitution

The 2-bromo position is sterically hindered ("ortho-effect"), making standard $\text{Pd}(\text{PPh}_3)_4$ catalyzed Suzuki couplings sluggish. To expand this scaffold into a biaryl library, sterically demanding, electron-rich phosphine ligands (e.g., SPhos, XPhos) are required to facilitate the oxidative addition and reductive elimination steps.

Protocol B: Suzuki-Miyaura Cross-Coupling (Scaffold Expansion)

Objective: Synthesize 1-[(2-(aryl)phenoxy)acetyl]piperidine derivatives.

Materials:

- **1-[(2-bromophenoxy)acetyl]piperidine** (1.0 equiv)
- Aryl Boronic Acid (1.5 equiv)
- Catalyst: $\text{Pd}(\text{OAc})_2$ (5 mol%) + SPhos (10 mol%) (Or use precatalyst XPhos Pd G2)
- Base: K_3PO_4 (3.0 equiv)
- Solvent: Toluene:Water (10:1) or 1,4-Dioxane:Water (4:1)

Step-by-Step Procedure:

- Setup: In a microwave vial or sealed tube, combine the scaffold (0.5 mmol), aryl boronic acid (0.75 mmol), and K_3PO_4 (1.5 mmol).
- Degassing: Add solvent (4 mL). Sparge with Argon for 5 minutes (Critical step to prevent Pd oxidation).
- Catalyst Addition: Add $\text{Pd}(\text{OAc})_2$ /SPhos or XPhos Pd G2 rapidly under Argon flow. Cap the vial immediately.

- Reaction: Heat to 100°C for 12 hours (thermal) or 120°C for 30 min (Microwave).
- Workup: Filter through a Celite pad, washing with EtOAc. Concentrate and purify.

Why this works: SPhos is specifically designed to handle sterically hindered aryl chlorides and bromides, creating a highly active "monoligated" Pd(0) species that can access the crowded ortho site.

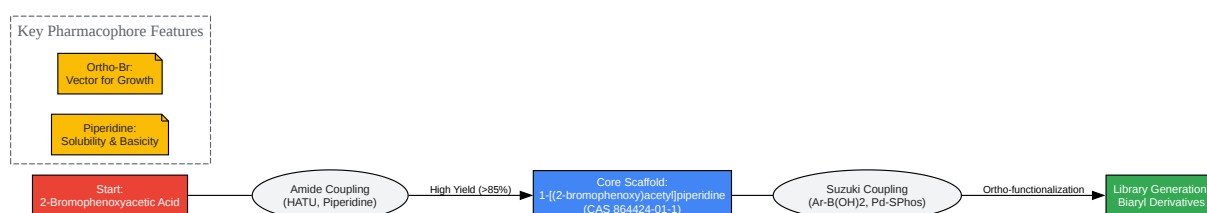
Medicinal Chemistry Context & SAR Logic

Target Classes

- GPCR Modulators: The phenoxy-ethyl-amine motif mimics the core of several GPCR ligands (e.g., adrenergic, serotonergic). The piperidine nitrogen can be protonated at physiological pH, interacting with Asp/Glu residues in the receptor binding pocket.
- Ion Channel Blockers: Phenoxyacetyl derivatives have shown activity as Sodium Channel (NaV) blockers for pain management.
- Enzyme Inhibitors: The scaffold serves as a linker in PROTACs or as a hydrophobic anchor in enzyme active sites (e.g., COX-2 inhibition).

Visualizing the Workflow

The following diagram illustrates the logical flow from scaffold synthesis to library generation.



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Caption: Workflow for synthesizing and diversifying the **1-[(2-bromophenoxy)acetyl]piperidine** scaffold.

Data Summary: Reaction Conditions Comparison

Method	Reagents	Time/Temp	Yield	Notes
Acid Chloride	SOCl ₂ , Piperidine, Et ₃ N	2h / Reflux	75-85%	Harsh conditions; potential for phenol degradation.
HATU Coupling	HATU, DIPEA, DMF	3h / RT	90-95%	Recommended. Mild, high purity, no racemization risk.
Mixed Anhydride	Isobutyl chloroformate, NMM	4h / -15°C to RT	80-90%	Scalable; good for >10g batches.

References

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- Amide Coupling Protocols: Title: Amide coupling reaction in medicinal chemistry.[4][5] Coupling reagents. Source: HepatoChem Application Guide URL:[[Link](#)]
- Phenoxyacetyl Derivatives Bioactivity: Title: Synthesis, Characterization of Novel N'(2-Phenoxyacetyl)Nicotinohydrazide Derivatives as Anti-Inflammatory and Analgesic Agents.[6] Source: ResearchGate / Bioorg. Med. Chem. Lett. URL:[[Link](#)] (Contextual reference for phenoxyacetyl bioactivity).
- Ortho-Substituted Cross-Coupling: Title: Buchwald-Hartwig and Suzuki-Miyaura coupling of sterically hindered aryl halides. Source: Chemical Reviews (General Methodology

Reference) Context: Supports the selection of SPhos/XPhos for the 2-bromo position.

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